

Step-by-Step Guide to Indium-113m DTPA Chelation: Application Notes and Protocols

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Compound of Interest

Compound Name: **Indium-113**

Cat. No.: **B081189**

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This document provides a comprehensive, step-by-step guide for the chelation of **Indium-113m** (^{113m}In) with Diethylenetriaminepentaacetic acid (DTPA). This radiopharmaceutical, ^{113m}In -DTPA, is a valuable agent in nuclear medicine for various diagnostic imaging procedures.

Introduction

Indium-113m is a short-lived radionuclide with a physical half-life of 1.7 hours, emitting gamma rays at 392 keV, making it suitable for imaging with gamma cameras. It is obtained from a Tin-113 (^{113}Sn) generator, which has a long half-life of 118 days, allowing for a consistent supply of the daughter radionuclide. DTPA is a chelating agent that forms a stable complex with ^{113m}In . The resulting ^{113m}In -DTPA complex is utilized in various nuclear medicine applications, including brain, kidney, and lung scanning, as well as for plasma volume estimation. This protocol details the elution of ^{113m}In from the generator, the chelation process with DTPA, and the necessary quality control procedures to ensure the final product's suitability for research and potential clinical applications.

Materials and Reagents

Equipment

- $^{113}\text{Sn}/^{113m}\text{In}$ generator
- Lead shielding for generator and vials

- Sterile, pyrogen-free evacuated vials
- Sterile syringes (1 mL, 5 mL, 10 mL) and needles
- pH meter or pH indicator strips (range 4-6)
- Hot plate or water bath
- Dose calibrator
- Chromatography apparatus (TLC or paper chromatography)
- Radiochromatogram scanner or gamma counter

Reagents

- 0.05 N Hydrochloric Acid (HCl), sterile and pyrogen-free
- Diethylenetriaminepentaacetic acid (DTPA)
- Ferric Chloride (FeCl_3)
- Sodium Hydroxide (NaOH), 0.5 N solution, sterile
- Sodium Chloride (NaCl) for injection, USP (0.9% w/v)
- Pyrogen-free sterile water for injection
- Whatman No. 1 chromatography paper or ITLC-SG strips
- Chromatography solvent: 0.05 M Citrate buffer, pH 5 (for TLC) or 90% Ethanol: 10% 1N HCl (for paper chromatography)

Experimental Protocols

Preparation of Reagent Stock Solutions

- DTPA Solution (1.6 mg/mL): Aseptically dissolve 16 mg of DTPA in 10 mL of pyrogen-free sterile water.

- Ferric Chloride Solution (1 mg/mL): Aseptically dissolve 10 mg of FeCl_3 in 10 mL of 0.1 N HCl.

Elution of Indium-113m from the $^{113}\text{Sn}/^{113\text{m}}\text{In}$ Generator

- Place the $^{113}\text{Sn}/^{113\text{m}}\text{In}$ generator in a lead-shielded environment.
- Aseptically connect a sterile vial containing 5-10 mL of 0.05 N HCl to the generator's eluent port.
- Connect a sterile evacuated vial to the generator's eluate port.
- Allow the elution to proceed as per the generator manufacturer's instructions. The eluate will contain $^{113\text{m}}\text{InCl}_3$.
- Measure the activity of the eluted $^{113\text{m}}\text{In}$ in a dose calibrator.

Chelation of $^{113\text{m}}\text{In}$ with DTPA

- To the sterile vial containing the $^{113\text{m}}\text{In}$ eluate (e.g., ~20 mCi in 8 mL), add 0.2 mL of the 1 mg/mL ferric chloride solution (containing 200 μg of carrier iron). Mix well.[1]
- Add 1.0 mL of the 1.6 mg/mL DTPA solution to the vial and swirl to mix.[1]
- Carefully adjust the pH of the solution to 4.5-5.5 using 0.5 N NaOH. A deep yellow color, characteristic of the $\text{Fe}(\text{In})$ -chelate, should be observed at the correct pH.[1]
- Add 0.5 mL of 120 mg/mL NaCl solution to make the final solution isotonic.[1]
- The final product should be sterilized, either by autoclaving or by passing it through a 0.22 μm sterile filter into a sterile vial.
- Assay the final $^{113\text{m}}\text{In}$ -DTPA product for total radioactivity in a dose calibrator.

Quality Control Physical Inspection

Visually inspect the final radiopharmaceutical solution. It should be a clear, deep yellow solution, free of any particulate matter.

pH Measurement

Measure the pH of the final solution using a calibrated pH meter or pH-indicator strips. The pH should be within the range of 4.5 to 5.5.

Radiochemical Purity

The radiochemical purity of ^{113m}In -DTPA should be determined to quantify the percentage of ^{113m}In successfully chelated with DTPA and to identify the presence of radiochemical impurities such as free ^{113m}In . This can be achieved using paper chromatography or thin-layer chromatography (TLC).

Adapted TLC Method:

- Stationary Phase: Instant Thin-Layer Chromatography-Silica Gel (ITLC-SG) strip.
- Mobile Phase: 0.05 M Citrate buffer, pH 5.
- Procedure:
 - Apply a small spot (1-2 μL) of the ^{113m}In -DTPA solution approximately 1 cm from the bottom of the ITLC-SG strip.
 - Place the strip in a chromatography chamber containing the mobile phase, ensuring the spot is above the solvent level.
 - Allow the solvent to ascend to the top of the strip.
 - Remove the strip and allow it to dry.
 - Determine the distribution of radioactivity using a radiochromatogram scanner or by cutting the strip into segments and counting them in a gamma counter.
- Interpretation of Results:

- ^{113m}In -DTPA complex: Remains at the origin ($R_f = 0$).
- Free $^{113m}\text{In}^{3+}$: Migrates with the solvent front ($R_f \approx 1$).
- Calculation: Radiochemical Purity (%) = (Activity at origin / Total activity on the strip) x 100

A radiochemical purity of >95% is generally considered acceptable.

Radionuclidic Purity (^{113}Sn Breakthrough)

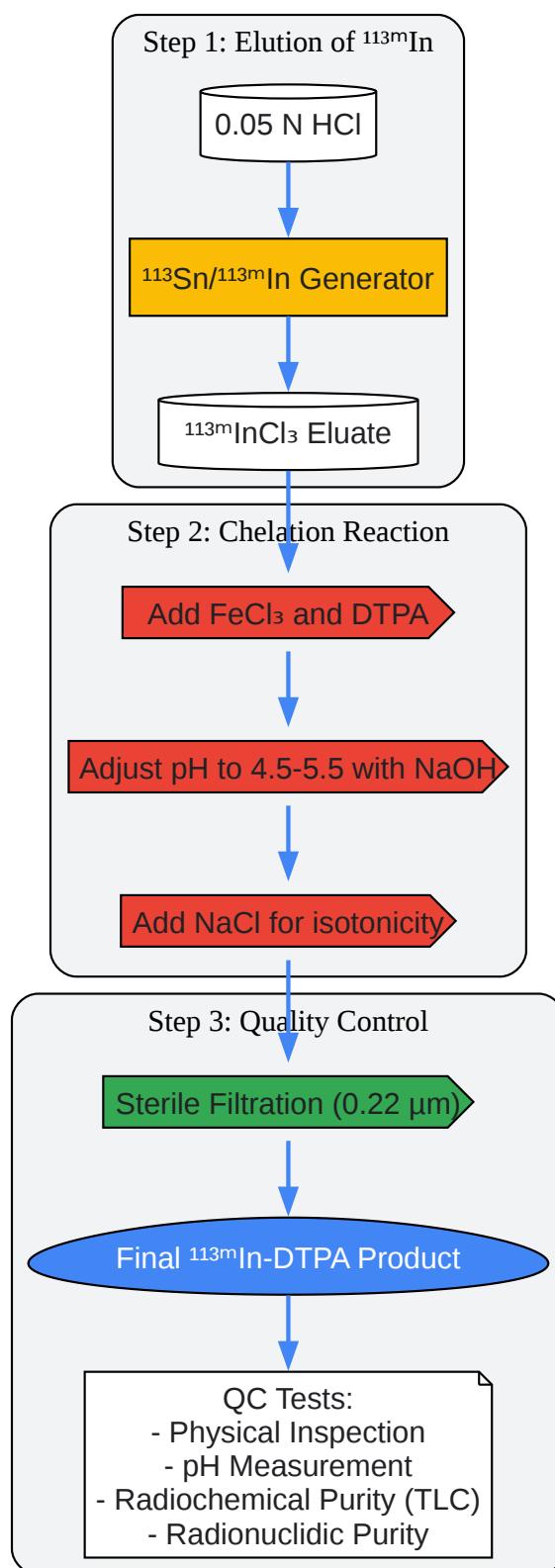
It is crucial to determine the amount of the parent radionuclide, ^{113}Sn , that may have "broken through" during the elution process.

- Procedure:
 - Measure the total activity of the ^{113m}In eluate in a dose calibrator.
 - Store the eluate in a lead-shielded container for at least 48 hours to allow for the complete decay of ^{113m}In .
 - After decay, measure the remaining activity, which will be due to any ^{113}Sn present.
- Calculation: ^{113}Sn Breakthrough (%) = (Activity of ^{113}Sn / Initial Activity of ^{113m}In) x 100
- Acceptance Criteria: The ^{113}Sn breakthrough should be less than 0.01%.

Data Presentation

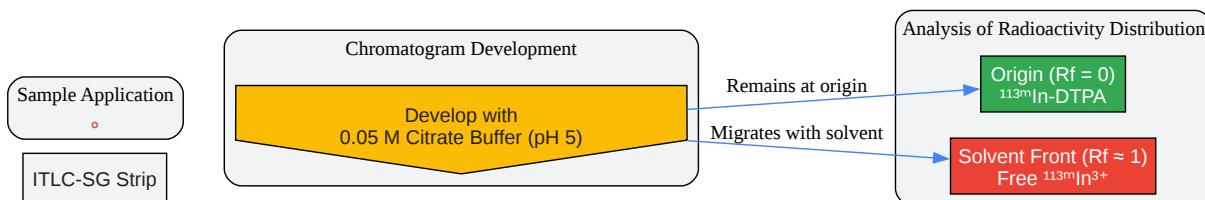
| Parameter | Typical Value/Range | Reference |
|--|---------------------|---------------------|
| ^{113m}In Physical Properties | | |
| Half-life | 1.7 hours | [1] |
| Gamma Ray Energy | 392 keV | [1] |
| $^{113}\text{Sn}/^{113m}\text{In}$ Generator | | |
| Parent Half-life (^{113}Sn) | 118 days | [2] |
| Elution Efficiency | >70% | |
| ^{113}Sn Breakthrough | < 0.01% | |
| ^{113m}In-DTPA Preparation | | |
| pH of final product | 4.5 - 5.5 | [1] |
| Radiochemical Purity | > 95% | |
| Dosage (for imaging) | | |
| Human Subjects | 10 mCi | [1] |

Mandatory Visualizations



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Caption: Experimental workflow for the preparation and quality control of $^{113m}\text{In-DTPA}$.



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Caption: Diagram of the TLC method for determining the radiochemical purity of ^{113m}In -DTPA.

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